

CAS number 67367-24-2 properties and hazards

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Compound of Interest

Compound Name: **Methyl 4-hydroxynicotinate**

Cat. No.: **B3178602**

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An In-Depth Technical Guide to **Methyl 4-hydroxynicotinate** (CAS No. 67367-24-2):
Properties, Hazards, and Applications

Authored by a Senior Application Scientist

Introduction

Methyl 4-hydroxynicotinate (CAS No. 67367-24-2) is a heterocyclic compound of significant interest within the realms of pharmaceutical and chemical research. As a derivative of nicotinic acid, a form of vitamin B3, its unique structural features make it a valuable building block in the synthesis of more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, associated hazards, and safe handling protocols, tailored for researchers, scientists, and professionals in drug development. The information presented herein is synthesized from authoritative sources to ensure technical accuracy and practical utility in a laboratory setting.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. **Methyl 4-hydroxynicotinate** is a white to off-white solid under standard conditions.^[1] Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	67367-24-2	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Chemical Name	Methyl 4-hydroxynicotinate	[1] [3] [4] [5] [6]
Synonyms	Methyl 4-hydroxy-3-pyridinecarboxylate, 4-HYDROXY-NICOTINIC ACID METHYL ESTER	[2] [4]
Molecular Formula	C ₇ H ₇ NO ₃	[1] [6]
Molecular Weight	153.14 g/mol	[1] [3] [6]
Appearance	White to off-white solid	[1]
Boiling Point	338.3±22.0 °C (Predicted)	[1]
Density	1.287±0.06 g/cm ³ (Predicted)	[1]
Storage Temperature	2-8°C, under inert gas (nitrogen or Argon)	[1]

Caption: Recommended safety workflow for handling **Methyl 4-hydroxynicotinate**.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **Methyl 4-hydroxynicotinate**.

Handling Protocol

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure. [\[2\]](#)2. Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles with side-shields, and a lab coat. [\[2\]](#)3. Avoid Contact: Take measures to prevent contact with skin and eyes. Avoid breathing dust. [\[2\]](#)4. Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. [\[2\]](#)

Storage Protocol

- Container: Keep the container tightly closed. [2]2. Conditions: Store in a dry, cool, and well-ventilated place. [2]3. Temperature: The recommended storage temperature is 2-8°C under an inert atmosphere (e.g., nitrogen or argon). [1]4. Incompatibilities: Store away from strong oxidizing agents. [2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [2]* In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention. [2]* In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2]* If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [2]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [2]* Specific Hazards: During a fire, irritating and toxic gases may be generated. [2]* Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing. [2]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment to prevent contact with skin and eyes and to avoid inhalation of dust. [2]2. Containment and Cleaning: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. [10]3. Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. [10]

Applications in Research and Drug Development

Methyl 4-hydroxynicotinate serves as a key intermediate in organic synthesis. Its functional groups—the hydroxyl, ester, and the pyridine ring—offer multiple sites for chemical modification, making it a versatile precursor for the synthesis of various target molecules. A

notable application is its use as a reagent in the synthesis of Trigonelline, an alkaloid found in coffee and fenugreek that exhibits phytoestrogenic activity. [1] A patent for a compound with agonistic activity on a somatostatin receptor describes a synthesis step involving a derivative of **Methyl 4-hydroxynicotinate**. [11] This highlights its relevance in the development of new therapeutic agents.

Experimental Protocol: Bromination of a Methyl 4-hydroxynicotinate Derivative

The following protocol is adapted from a patent and illustrates the use of a derivative of **Methyl 4-hydroxynicotinate** in a bromination reaction. [11] This serves as a practical example of its application in a synthetic workflow.

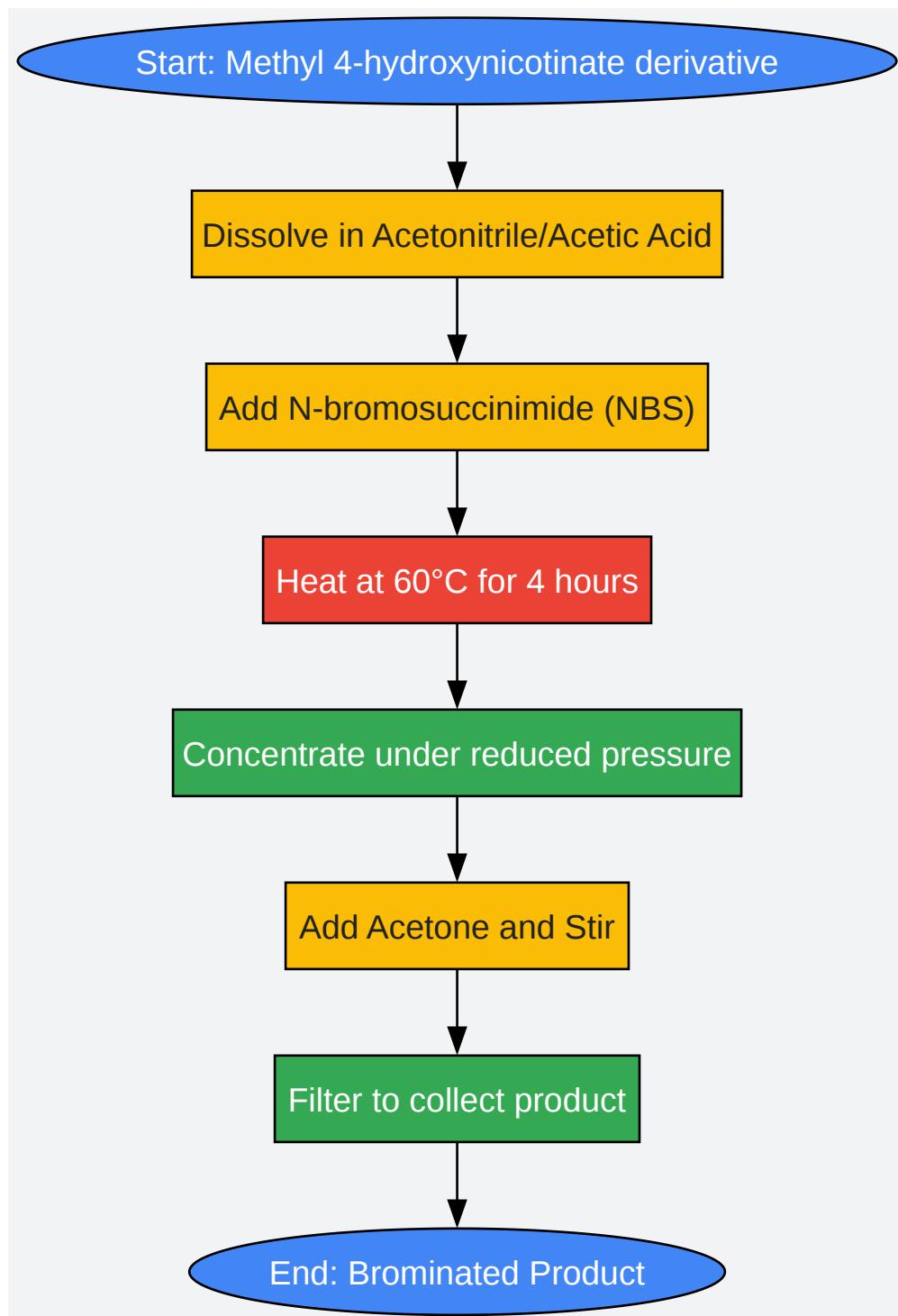
Materials

- **Methyl 4-hydroxynicotinate** derivative (1.96 g)
- Acetonitrile (20 mL)
- Acetic acid (4 mL)
- N-bromosuccinimide (NBS) (2.39 g)
- Acetone
- Round-bottom flask
- Stir plate and stir bar
- Heating mantle
- Rotary evaporator
- Filtration apparatus

Procedure

- To a solution of the **Methyl 4-hydroxynicotinate** derivative (1.96 g) in acetonitrile (20 mL) and acetic acid (4 mL), add N-bromosuccinimide (2.39 g) at room temperature.
- Stir the mixture at 60°C for 4 hours.
- Concentrate the reaction mixture under reduced pressure using a rotary evaporator.
- To the obtained residue, add acetone and stir for 5 minutes.
- Collect the insoluble product by filtration.

Synthesis Workflow Diagram



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Caption: Workflow for the bromination of a **Methyl 4-hydroxynicotinate** derivative.

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